

An In-depth Technical Guide on the Preliminary Efficacy of YL-939

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This technical guide provides a comprehensive overview of the preliminary efficacy studies of **YL-939**, a novel small molecule inhibitor of ferroptosis. The information is intended for researchers, scientists, and professionals involved in drug development and is based on the initial findings from preclinical research.

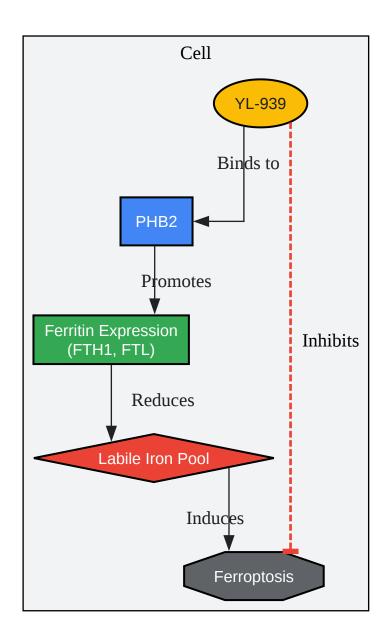
Introduction to YL-939

YL-939 has been identified as a new, non-classical inhibitor of ferroptosis, a form of regulated cell death characterized by iron-dependent lipid peroxidation.[1][2] Unlike many existing ferroptosis inhibitors that act as antioxidants or iron chelators, **YL-939** functions through a distinct mechanism.[1][2][3] Chemical proteomics studies have revealed that the direct biological target of **YL-939** is Prohibitin 2 (PHB2).[1][2] The binding of **YL-939** to PHB2 initiates a signaling cascade that ultimately reduces cellular susceptibility to ferroptosis, suggesting a potential therapeutic strategy for diseases where ferroptosis is implicated.[1][2]

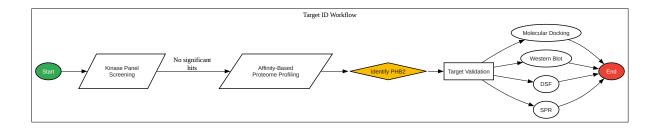
Mechanism of Action

The primary mechanism of action of **YL-939** involves its interaction with PHB2. This binding event promotes the expression of ferritin, an intracellular protein responsible for iron storage.[1] [2] The subsequent increase in ferritin levels leads to a reduction in the labile iron pool within the cell.[4] By decreasing the availability of free iron, **YL-939** mitigates the iron-dependent lipid peroxidation that is the hallmark of ferroptosis. This targeted action on the PHB2/ferritin/iron axis represents a novel approach to inhibiting ferroptosis.[1][2]









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